

Application Notes and Protocols for TG 100572

Stock Solution Preparation

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Compound of Interest

Compound Name: TG 100572

Cat. No.: B1589755

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Introduction

TG 100572 is a potent, multi-targeted kinase inhibitor with significant activity against Src family kinases as well as receptor tyrosine kinases including Vascular Endothelial Growth Factor Receptors (VEGFR), Platelet-Derived Growth Factor Receptors (PDGFR), and Fibroblast Growth Factor Receptors (FGFR).[1][2] Its ability to inhibit these key signaling pathways makes it a valuable tool in studying angiogenesis, cell proliferation, and tumor growth.[2] Proper preparation of a **TG 100572** stock solution is the first critical step for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **TG 100572** due to its high solubilizing capacity for organic molecules.

This document provides a detailed protocol for the preparation, storage, and handling of **TG 100572** stock solutions using DMSO.

Physicochemical and Solubility Data

Accurate calculations for stock solution preparation depend on the specific form of **TG 100572** being used (free base or hydrochloride salt). The table below summarizes the key quantitative data for both forms.

Parameter	TG 100572	TG 100572 Hydrochloride
Molecular Formula	C ₂₆ H ₂₆ ClN ₅ O ₂	C ₂₆ H ₂₇ Cl ₂ N ₅ O ₂
Molecular Weight	475.97 g/mol [2]	512.43 g/mol [3]
Appearance	Solid	Pink to red solid[3]
Solubility in DMSO	≥ 150 mg/mL (315.15 mM)[2]	25 mg/mL (48.79 mM)[3]

Note: The use of new, anhydrous/hygroscopic DMSO is recommended for optimal solubility.[2]
[3] For the hydrochloride salt, ultrasonic assistance may be required to achieve complete dissolution.[3]

Experimental Protocols

Materials

- **TG 100572** powder (free base or hydrochloride salt)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), sterile-filtered for cell culture applications
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator water bath

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling **TG 100572** and DMSO.
- Perform all weighing and solution preparation in a chemical fume hood or a well-ventilated area.

- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin. Handle with caution.
- Consult the Safety Data Sheet (SDS) for **TG 100572** for comprehensive safety information.

Preparation of a 10 mM TG 100572 Stock Solution

This protocol describes the preparation of a 10 mM stock solution. The calculations can be adjusted for different desired concentrations.

1. Calculation of Mass:

To prepare a stock solution of a specific molarity, the required mass of the compound must be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM **TG 100572** (Free Base):

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 475.97 \text{ g/mol} / 1000 = 4.76 \text{ mg}$

Example Calculation for 1 mL of 10 mM **TG 100572** Hydrochloride:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 512.43 \text{ g/mol} / 1000 = 5.12 \text{ mg}$

2. Weighing the Compound:

- Place a sterile microcentrifuge tube on the analytical balance and tare it.
- Carefully weigh the calculated amount of **TG 100572** powder and add it to the microcentrifuge tube.
- Record the exact mass of the powder.

3. Dissolving the Compound:

- Based on the actual weight of the powder, calculate the precise volume of DMSO required to achieve the desired 10 mM concentration.

- $\text{Volume (mL)} = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (mM)} \times 1000$
- Add the calculated volume of DMSO to the microcentrifuge tube containing the **TG 100572** powder.
- Close the tube tightly and vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no visible particles. If particles remain, especially with the hydrochloride salt, sonicate the tube in a water bath for 5-10 minutes.^[3]

4. Storage of the Stock Solution:

- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[3]
- Protect the stock solution from light.

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution needs to be further diluted in cell culture medium to the desired final concentration.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- It is recommended to prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **TG 100572**.
- To prevent precipitation of the compound, it is advisable to perform serial dilutions rather than a single large dilution. Add the **TG 100572**-DMSO solution to the medium and mix immediately.

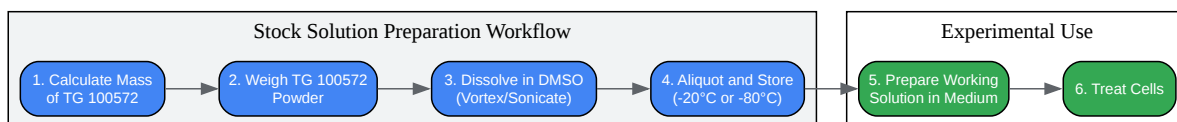
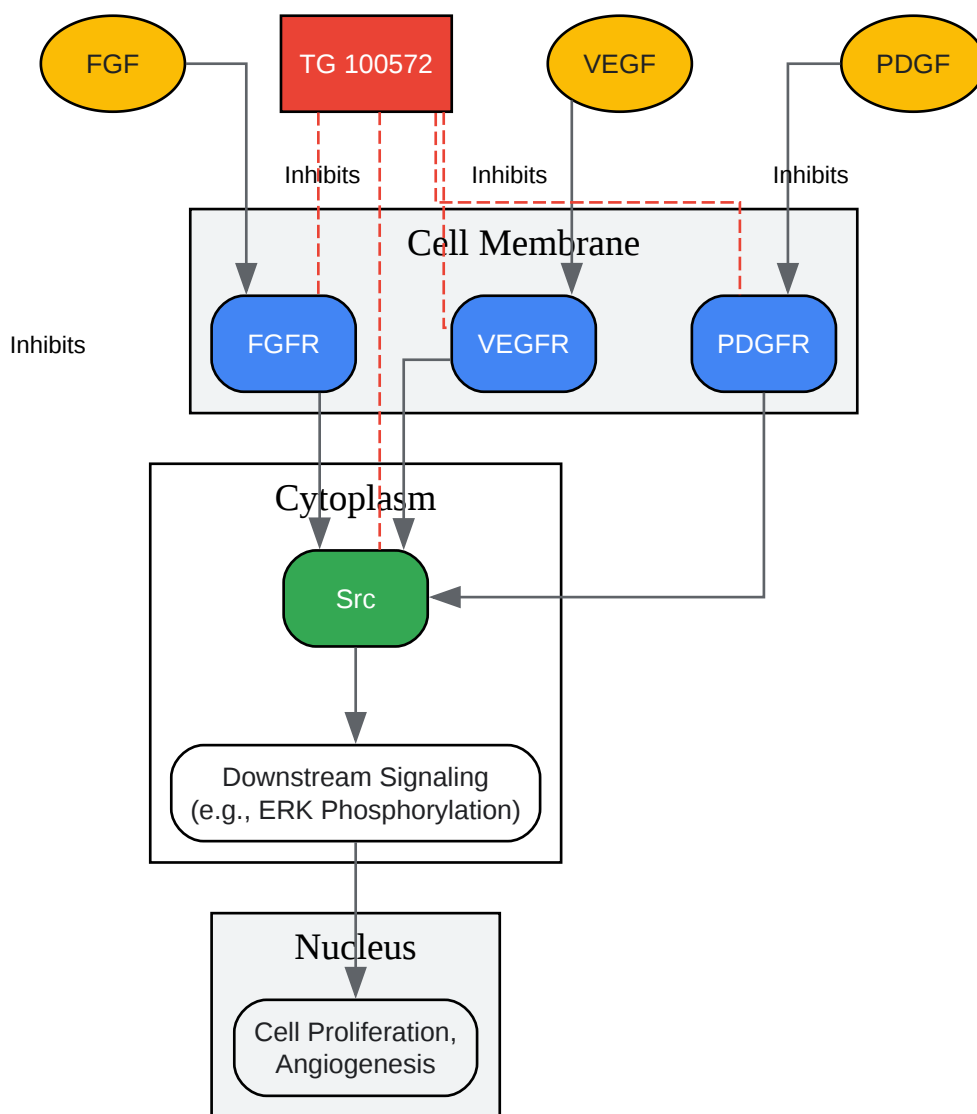
Example Dilution:

To prepare a 10 μ M working solution from a 10 mM stock solution (a 1:1000 dilution):

- Add 1 μ L of the 10 mM **TG 100572** stock solution to 999 μ L of cell culture medium.
- The final DMSO concentration will be 0.1%.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **TG 100572** and the experimental workflow for preparing the stock solution.



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References

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